

Application Notes and Protocols for Ex Vivo Tissue Imaging with Ioversol

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Compound of Interest

Compound Name: Ioversol

Cat. No.: B7818826

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These application notes provide a comprehensive guide to utilizing **Ioversol**, a non-ionic, low-osmolar iodinated contrast agent, for high-resolution ex vivo imaging of biological tissues using micro-computed tomography (micro-CT). This document outlines the principles of **Ioversol**-based contrast enhancement, detailed experimental protocols for various tissue types, and quantitative data to guide experimental design.

Introduction to Ioversol for Ex Vivo Imaging

Ioversol, commercially known as Optiray, is a widely used X-ray contrast agent in clinical radiology. Its application extends to pre-clinical research for enhancing the contrast of soft tissues in ex vivo specimens, enabling detailed morphological and structural analysis with micro-CT. The iodine atoms in the **Ioversol** molecule effectively attenuate X-rays, increasing the radiodensity of the tissues it permeates. As a non-ionic, low-osmolarity agent, **Ioversol** is generally well-tolerated by tissues, minimizing the risk of artifacts caused by tissue shrinkage or distortion that can occur with hyperosmolar agents.^[1]

Mechanism of Action: In an ex vivo setting, **Ioversol** solution diffuses into the tissue sample, primarily occupying the extracellular space. The concentration of iodine within the tissue becomes directly related to the X-ray attenuation, allowing for the differentiation of various soft tissues from each other and from surrounding bone or air. This technique is particularly valuable for visualizing structures that have inherently low X-ray contrast, such as cartilage, tumors, and vascular networks.

Key Applications in Ex Vivo Research

Ioversol-based contrast-enhanced micro-CT is a powerful tool for a variety of research applications, including:

- Musculoskeletal Research: Detailed morphological assessment of articular cartilage, tendons, and ligaments.[\[1\]](#)[\[2\]](#)
- Oncology: Visualization of tumor boundaries and internal architecture in excised tissue.[\[3\]](#)
- Cardiovascular Research: Imaging of vascular structures within organs.
- Developmental Biology: Analysis of soft tissue development in embryonic and neonatal specimens.

Quantitative Data Summary

The following tables summarize key quantitative parameters for the use of **Ioversol** and other relevant contrast agents in ex vivo tissue imaging.

Table 1: Recommended **Ioversol** Concentrations and Incubation Times for Ex Vivo Cartilage Imaging

Parameter	Value	Tissue Type	Key Findings	Reference
Ioversol Concentration	20% - 50% (v/v in PBS)	Mouse Femoral Cartilage	A 30% concentration provides optimal contrast between cartilage, bone, and background.	[1]
Equilibration Time	≥ 5 minutes	Mouse Femoral Cartilage	Sufficient for contrast agent absorption in small samples.	

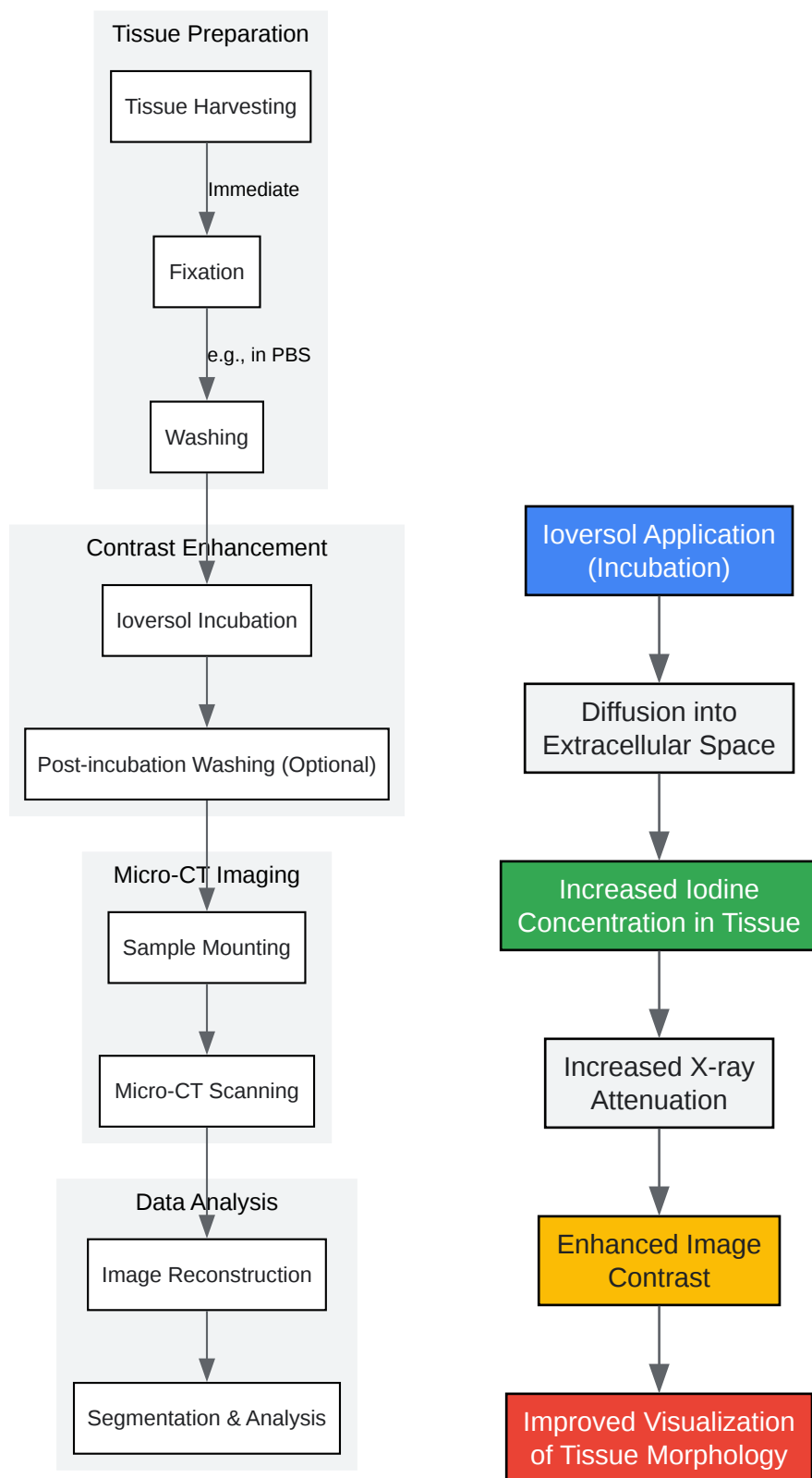
Table 2: Comparison of Common Contrast Agents for Ex Vivo Micro-CT

Contrast Agent	Primary Application	Advantages	Disadvantages	Reference
Ioversol (Optiray)	Cartilage, Soft Tissues	Low osmolarity, rapid diffusion in small tissues.	Not effective for quantifying GAG content in cartilage.	
Iohexol (Omnipaque)	Atherosclerotic Plaques	Reversible staining, allows for subsequent histology.	Requires a minimum concentration of 240 mgI/mL for effective perfusion.	
Lugol's Solution (Iodine-Potassium Iodide)	General Soft Tissues, Organs	Low cost, effective for a wide range of tissues.	Can cause tissue shrinkage, may interfere with subsequent histology if not removed.	
Phosphotungstic Acid (PTA)	Collagen-rich Tissues, Muscle	Binds to proteins, providing good contrast based on tissue composition.	Slower penetration compared to iodine-based agents.	

Experimental Protocols

General Workflow for Ex Vivo Tissue Imaging with Ioversol

This section provides a generalized workflow. Specific parameters may need to be optimized based on the tissue type, size, and the specific research question.



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